

An In-depth Guide to the Molecular Weight of 4-[(Trimethylsilyl)ethynyl]benzaldehyde

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Compound of Interest

Compound Name: 4-[(Trimethylsilyl)ethynyl]benzaldehyde

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight for the compound **4-[(Trimethylsilyl)ethynyl]benzaldehyde**, a key reagent in various synthetic applications, including pharmaceutical research and materials science.

Compound Identification

- Chemical Name: **4-[(Trimethylsilyl)ethynyl]benzaldehyde**
- Synonyms: 4-(Trimethylsilylethynyl)benzaldehyde, p-[(Trimethylsilyl)ethynyl]benzaldehyde
- CAS Number: 77123-57-0

Molecular Weight and Formula

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions, preparation of solutions, and analytical characterization.

The molecular formula for **4-[(Trimethylsilyl)ethynyl]benzaldehyde** is $C_{12}H_{14}OSi$.^{[1][2]} Its molecular weight is consistently reported as 202.32 g/mol.^{[2][3][4]} This value is derived from the sum of the atomic weights of its constituent atoms.

The table below summarizes the key quantitative data for this compound.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ OSi	[1][2]
Linear Formula	(CH ₃) ₃ SiC≡CC ₆ H ₄ CHO	[3][4]
Molecular Weight	202.32 g/mol	[2][3][4]
Melting Point	66-70 °C	[2][3]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of each atom present in the molecular formula (C₁₂H₁₄OSi). The standard atomic weights of the constituent elements are provided in the table below for reference.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	12	12.011	144.132
Hydrogen	H	14	1.008	14.112
Oxygen	O	1	15.999	15.999
Silicon	Si	1	28.086	28.086
Total	Calculated Molecular Weight	202.329		

The calculated value of 202.329 g/mol is in excellent agreement with the cited literature value of 202.32 g/mol .

Experimental Protocols

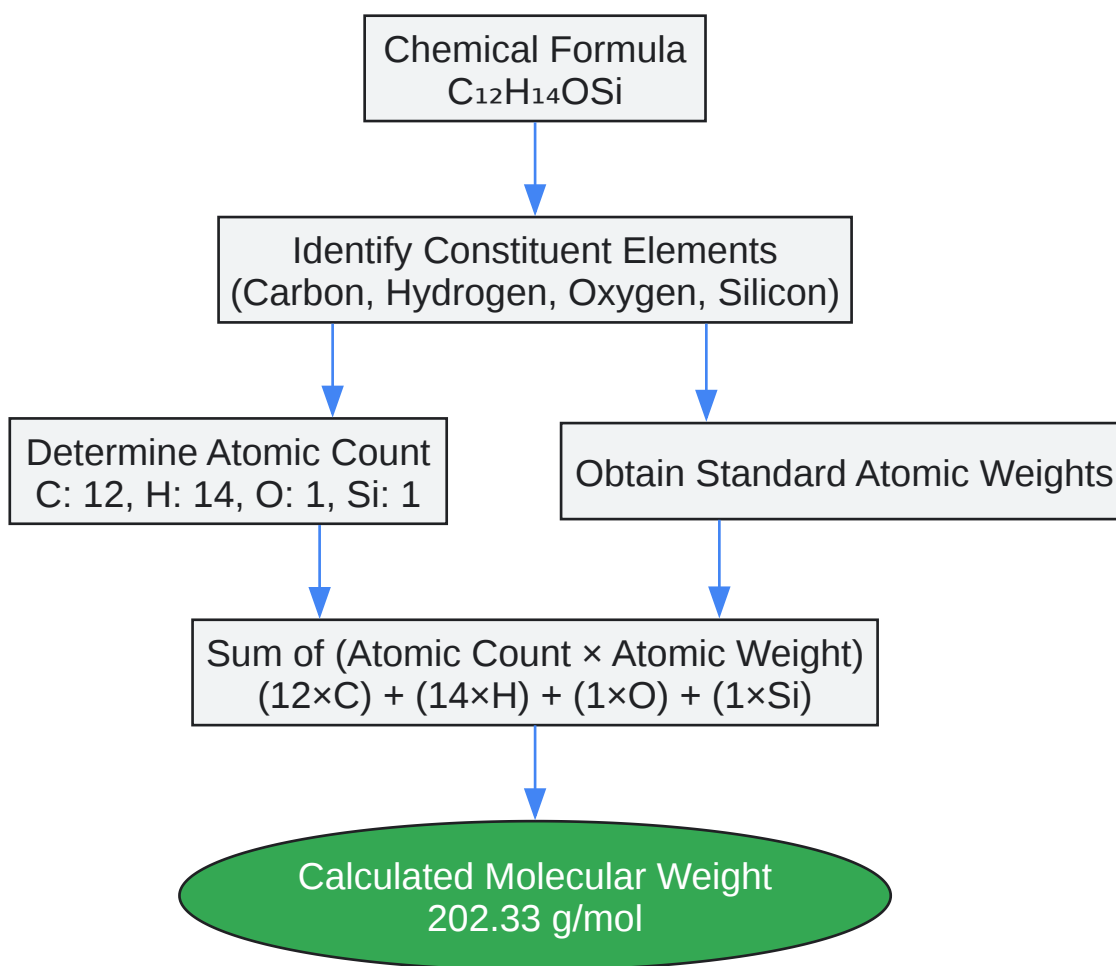
Determining the molecular weight of a compound like **4-[(Trimethylsilyl)ethynyl]benzaldehyde** is typically achieved through mass spectrometry.

Methodology: Mass Spectrometry

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion $[M]^+$ or a protonated/adducted species (e.g., $[M+H]^+$, $[M+Na]^+$). The molecular weight is determined from the m/z value of this peak. For high-resolution mass spectrometry (HRMS), the measured mass can confirm the elemental composition with high accuracy.

Logical Workflow

The following diagram illustrates the logical process of determining a compound's molecular weight from its chemical formula.



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Caption: Workflow for Molecular Weight Calculation.

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